

An In-depth Technical Guide to the Physical and Chemical Properties of Cyclohexanone

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Initial searches for "**Cyclomusalenone**" did not yield any specific results. This guide will focus on the well-characterized and structurally related compound, Cyclohexanone, as a representative cyclic ketone.

Introduction

Cyclohexanone is a six-carbon cyclic organic compound featuring a ketone functional group.[1] It is a colorless, oily liquid with an odor reminiscent of acetone and peppermint.[2][3] Over time, samples may develop a pale yellow hue.[1] This compound serves as a critical industrial intermediate, primarily in the production of nylon.[1][3][4] Its chemical reactivity, centered around the carbonyl group, and its properties as a solvent also make it a valuable molecule in organic synthesis and various other applications.[3][5]

Physical and Chemical Properties

The physical and chemical characteristics of cyclohexanone are well-documented. These properties are crucial for its handling, application in synthesis, and for the development of new derivatives.

Tabulated Physical Properties



| Property | Value | References |
|-------------------|--------------------------------------|------------|
| Molecular Formula | C ₆ H ₁₀ O | [1][2][3] |
| Molecular Weight | 98.14 g/mol | [2][5] |
| Appearance | Colorless to pale yellow oily liquid | [1][2][3] |
| Odor | Peppermint and acetone-like | [2][3] |
| Density | 0.947 g/mL at 25 °C | |
| Melting Point | -47 °C | [1][3] |
| Boiling Point | 155.6 °C | [1][2][3] |
| Flash Point | 44 °C | [2] |
| Vapor Pressure | 3.4 mmHg at 20 °C | |
| Refractive Index | 1.450 at 20 °C | |

Solubility Data

| Solvent | Solubility | References |
|------------------|--|------------|
| Water | 8.6 g/100 mL at 20 °C | [1] |
| Organic Solvents | Miscible with most common organic solvents | [1][3][5] |

Spectral Data

Spectroscopic data is fundamental for the identification and characterization of cyclohexanone.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

• ¹H NMR: The proton NMR spectrum of cyclohexanone typically shows signals in the aliphatic region.[6]



 ¹³C NMR: The carbon NMR spectrum is characterized by a distinct signal for the carbonyl carbon in the downfield region (around 200 ppm) and signals for the methylene carbons of the ring.[7]

| Nucleus | Chemical Shift (ppm) |
|--|----------------------|
| ¹H | ~1.7-2.4 |
| ¹³ C (C=O) | ~212 |
| ¹³ C (CH ₂) adjacent to C=O | ~42 |
| **13C (other CH ₂) ** | ~25, ~27 |

Note: Exact chemical shifts can vary depending on the solvent and experimental conditions.

Experimental Protocols

While specific, detailed experimental protocols are proprietary to individual research labs and publications, the general methodologies for the synthesis and characterization of cyclohexanone and its derivatives are well-established.

Synthesis of Cyclohexanone

The industrial production of cyclohexanone is primarily achieved through two main routes:

- Oxidation of Cyclohexane: This process involves the oxidation of cyclohexane in the
 presence of air and typically a cobalt catalyst. This reaction yields a mixture of
 cyclohexanone and cyclohexanol, often referred to as "KA oil" (ketone-alcohol oil).[1][8] The
 cyclohexanone can then be separated by distillation.
- Hydrogenation of Phenol: Phenol can be hydrogenated to produce cyclohexanone. This
 process can be adjusted to favor the formation of either cyclohexanone or cyclohexanol.[1]

A variety of other synthetic methods have been developed for cyclohexanones, particularly for creating substituted derivatives. These include tandem photocatalyzed annulations and various cyclization reactions.[9][10][11]

Caption: A simplified workflow for the industrial production of cyclohexanone.



Characterization Techniques

The characterization of newly synthesized cyclohexanone derivatives would typically involve a suite of analytical techniques:

- NMR Spectroscopy (¹H and ¹³C): To determine the chemical structure.
- Infrared (IR) Spectroscopy: To identify the characteristic carbonyl (C=O) stretch.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC): To assess purity.

Biological Activities and Signaling Pathways

While cyclohexanone itself is primarily an industrial chemical, its core structure is a scaffold found in various biologically active molecules. Derivatives of cyclohexanone have been investigated for a range of biological activities.

Reported Biological Activities of Cyclohexanone Derivatives

- Antibacterial Activity: Certain metal complexes of cyclohexane-1,3-dione derivatives have demonstrated antibacterial activity against various bacterial strains.[12]
- Antifungal, Anti-inflammatory, and Cytostatic Activities: The broader class of cyclic ketones, such as cyclopentenediones, which share structural similarities, exhibit a wide spectrum of biological effects including antifungal, anti-inflammatory, and cytostatic properties.[13]
- Neurotrophic Properties: Some complex sesquiterpenoids containing a cyclopropane ring fused to a cyclohexanone-like core have shown neurotrophic activity.[14]

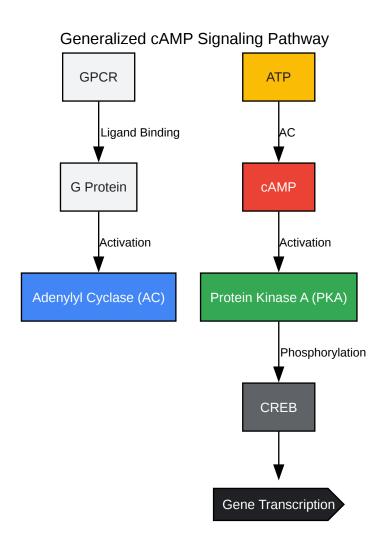
Potentially Relevant Signaling Pathways

Direct signaling pathways for cyclohexanone are not extensively documented in the context of drug development. However, the biological effects of its derivatives would likely be mediated



through interactions with key cellular signaling cascades. For drug development professionals, understanding these general pathways is crucial.

The cyclic AMP (cAMP) signaling pathway is a ubiquitous and critical second messenger system involved in numerous cellular processes.[15]

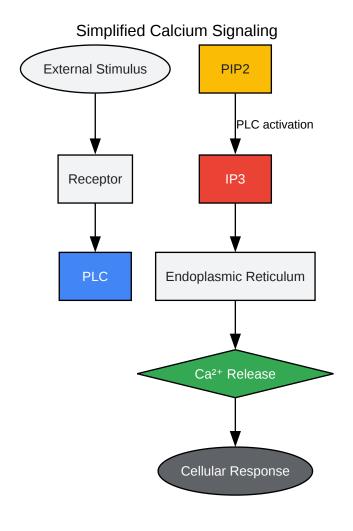


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Caption: Overview of the cAMP signaling cascade.

Calcium ions are another fundamental second messenger involved in a vast array of cellular functions. Dysregulation of Ca²⁺ signaling is implicated in various pathologies.[16]





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Caption: A simplified representation of IP3-mediated calcium release.

Conclusion

Cyclohexanone is a foundational molecule in industrial chemistry with well-defined physical and chemical properties. Its structural motif is present in a variety of biologically active compounds, suggesting its potential as a scaffold in drug discovery and development. A thorough understanding of its properties, synthesis, and the general signaling pathways it may influence is essential for researchers and scientists in these fields. Further investigation into novel derivatives of cyclohexanone could yield promising therapeutic agents.



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